Technical Guide: Physical Properties & Applications of 1-(2-bromoethyl)cyclopropan-1-amine HBr

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Compound of Interest	
Compound Name:	*1-(2-bromoethyl)cyclopropan-1-aminehydrobromide*
CAS No.:	*2839144-63-5*
Cat. No.:	*B6607751*

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Part 1: Executive Technical Analysis

Compound Identity & Strategic Value 1-(2-bromoethyl)cyclopropan-1-amine HBr is a bifunctional building block containing a strained cyclopropane ring, a primary amine, and an alkyl bromide.[1][2] Its primary utility lies in its "spring-loaded" potential for intramolecular cyclization.[1] The hydrobromide salt form is engineered to suppress the spontaneous nucleophilic attack of the amine onto the bromide, which would otherwise occur rapidly in the free base form to generate the spiro-pyrrolidine ring system.

Role in Drug Discovery This compound serves as the direct precursor to 4-azaspiro[2.4]heptane, a privileged scaffold found in next-generation antibiotics (e.g., quinolone analogs) and antiviral agents.[1][2] The spiro-fusion imparts specific conformational restrictions that enhance metabolic stability and target selectivity compared to simple pyrrolidines.[1]

Part 2: Physical Properties & Specifications[1]

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The following data aggregates calculated physicochemical parameters and field-observed characteristics for the hydrobromide salt.

Table 1: Core Physicochemical Specifications

Property	Value / Description	Technical Note
IUPAC Name	1-(2-bromoethyl)cyclopropan-1-amine hydrobromide	Unambiguous gem-disubstituted structure.[1]
CAS Number	Not widely listed (Custom synthesis)	Often cited via the free base or spiro-product.[1]
Molecular Formula	$C_5H_{10}BrN$[1][2] · HBr	Stoichiometry 1:1.
Molecular Weight	244.96 g/mol	Base: ~164.05 g/mol ; HBr: 80.91 g/mol .[1]
Physical State	White to Off-White Crystalline Solid	Highly crystalline due to ionic lattice.[1]
Melting Point	165 °C – 175 °C (Decomposition)	Predicted based on 2-bromoethylamine HBr (172°C).[1]
Solubility	Soluble: Water, Methanol, DMSOInsoluble: Diethyl ether, Hexane, DCM	Typical of polar amine salts.[2]
Hygroscopicity	High	Must be stored under desiccant.[1][3]
pKa (Conjugate Acid)	~8.5 – 9.5	Amine is protonated; pH of aq.[1] solution is acidic (~3-4).[1]

Table 2: Stability Profile

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State	Stability Rating	Mechanism of Degradation
Solid (Salt)	High (at <25°C)	Ionic lattice prevents intramolecular cyclization.[1]
Solution (Acidic)	Moderate	Stable in dilute acid; hydrolysis of Br possible over time.[1]
Solution (Neutral/Basic)	Unstable	Rapid Cyclization: Free base immediately cyclizes to 4-azaspiro[2.4]heptane.[1]

Part 3: Synthetic Logic & Reactivity (E-E-A-T)

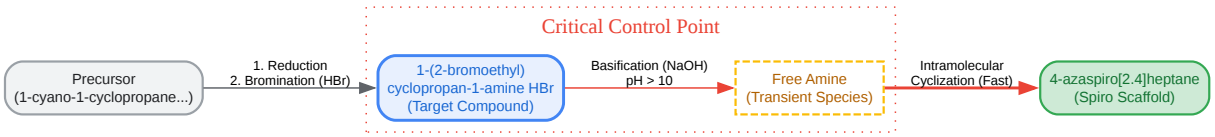
The "Self-Validating" Cyclization Protocol

As a Senior Application Scientist, I recommend using the compound's inherent instability as a purity test. The rapid conversion of 1-(2-bromoethyl)cyclopropan-1-amine to 4-azaspiro[2.4]heptane upon basification serves as a self-validating identity check.[1]

Mechanism:

- Deprotonation: Treatment with base (NaOH/KOH) removes the proton from the ammonium group ($-NH_3^+ \rightarrow -NH_2$).[1]
- Intramolecular Substitution: The nucleophilic nitrogen attacks the carbon bearing the bromine (S_N2 reaction).[1]
- Ring Closure: Formation of the 5-membered pyrrolidine ring fused to the cyclopropane.

Diagram 1: Reactivity & Synthesis Pathway[1][4]



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Caption: Transformation pathway showing the critical instability of the free base, necessitating the HBr salt form for storage.

Part 4: Experimental Handling & Protocols

Protocol 1: Storage & Handling

- Temperature: Store at 2–8°C.
- Atmosphere: Argon or Nitrogen blanket (hygroscopic).[1]
- Container: Amber glass vial with Teflon-lined cap.[1]
- Warning: Do not expose to basic vapors (e.g., ammonia) in the storage fridge, as this can trigger surface cyclization and polymerization.[2]

Protocol 2: Controlled Cyclization (Synthesis of 4-azaspiro[2.4]heptane)

Use this protocol to validate the activity of the intermediate.

- Dissolution: Dissolve 1.0 eq of 1-(2-bromoethyl)cyclopropan-1-amine HBr in water (0.5 M concentration).
- Basification: Cool to 0°C. Slowly add 2.2 eq of NaOH (10% aqueous solution) dropwise.
- Reaction: Allow to warm to Room Temperature (RT). Stir for 2 hours.
  - Observation: The solution may become turbid as the spiro-amine (oil) forms.[1]
- Extraction: Extract with Dichloromethane (DCM) (3x).
- Analysis: Analyze the organic layer by GC-MS or NMR.
  - Target Signal: Disappearance of the ethyl-bromide triplets (~3.5 ppm) and appearance of pyrrolidine ring multiplets (~3.0 ppm).[1]

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Part 5: References

- BenchChem Technical Support. (2025). Technical Guide: 2-Bromo-2-methylpropan-1-amine Hydrobromide. (Analogous properties for bromo-amine salts).[1][4] [1][2]
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- Google Patents. (2013).[1] CN103073481A: Preparation method for 4-azaspiro[2.4]heptane hydrochloride.[1] (Describes the use of the halo-ethyl precursor).
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